Technical Characterization Guide: 4-Nitro-N-(4-nitrophenyl)benzenesulfonamide[1][2]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-nitro-N-(4-nitrophenyl)benzenesulfonamide*
Cat. No.:	*B4899020*

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Executive Summary & Compound Profile

Target Analyte: **4-Nitro-N-(4-nitrophenyl)benzenesulfonamide** IUPAC Name:N-(4-nitrophenyl)-4-nitrobenzenesulfonamide Molecular Formula: $C_{12}H_9N_3O_6S$ Molecular Weight: 323.28 g/mol Core Scaffold: Diaryl Sulfonamide[1][2][3]

Structural Significance

This molecule represents a "double-ended" electron-deficient system.[1] The sulfonamide bridge (

) connects two para-nitro-substituted phenyl rings. The strong electron-withdrawing nature of the nitro groups (

) and the sulfonyl group (

) significantly acidifies the sulfonamide proton, making this compound a potent weak acid (calculated pKa

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5.5–6.0) compared to unsubstituted benzenesulfonamides.[1] This acidity is a critical parameter for its solubility profile and spectral behavior in protic solvents.[1]

Synthesis & Purification Protocol

To ensure spectral fidelity, the compound must be synthesized with high purity, avoiding contamination from the starting material 4-nitroaniline, which has overlapping spectral features.[1]

Validated Synthetic Pathway

The synthesis follows a standard nucleophilic substitution mechanism (Schotten-Baumann conditions) where the amino group of 4-nitroaniline attacks the electrophilic sulfur of 4-nitrobenzenesulfonyl chloride.

Reagents:

- Electrophile: 4-Nitrobenzenesulfonyl chloride (1.0 eq)[1][2]
- Nucleophile: 4-Nitroaniline (1.0 eq)[1]
- Base/Solvent: Pyridine (anhydrous) or

  in Acetone/Water.

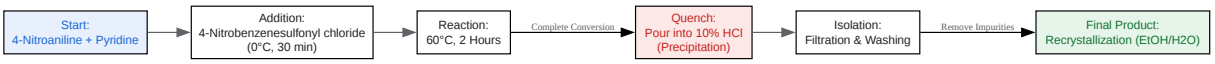
Step-by-Step Protocol:

- Dissolution: Dissolve 4-nitroaniline (13.8 g, 0.1 mol) in 50 mL of dry pyridine.
- Addition: Cool to 0°C. Add 4-nitrobenzenesulfonyl chloride (22.1 g, 0.1 mol) portion-wise over 30 minutes to control the exotherm.
- Reflux: Heat the mixture to 60°C for 2 hours to drive the reaction to completion (the electron-poor aniline is a weak nucleophile and requires thermal energy).
- Quench: Pour the reaction mixture into 500 mL of ice-cold 10% HCl. The acid neutralizes the pyridine and precipitates the sulfonamide.[1]

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- Purification: Filter the crude yellow precipitate. Recrystallize from Ethanol/Water (9:1) to remove unreacted sulfonyl chloride (hydrolyzed to sulfonic acid) and traces of nitroaniline.[1]

Workflow Visualization



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Figure 1: Validated synthesis workflow for **4-nitro-N-(4-nitrophenyl)benzenesulfonamide** via Schotten-Baumann conditions.

Spectral Characterization Data

A. Nuclear Magnetic Resonance (NMR)

The symmetry of the molecule is broken by the central sulfonamide linkage, resulting in two distinct

aromatic systems.[1]

Solvent: DMSO-

(Required due to low solubility in

).[1]

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Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
^1H	11.20	Singlet (br)	1H		Highly deshielded due to electron-withdrawing flanking groups.[1] Exchangeable with .
^1H	8.45	Doublet (Hz)	2H	Sulfonyl Ring ( )	Ortho to .[1] Deshielded by and .
^1H	8.22	Doublet (Hz)	2H	Aniline Ring ( )	Ortho to .
^1H	8.05	Doublet (Hz)	2H	Sulfonyl Ring ( )	Ortho to .
^1H	7.40	Doublet (Hz)	2H	Aniline Ring ( )	Ortho to . Upfield relative to others due to resonance donation from N lone pair.[1]

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^{13}C	150.1	Singlet	C	Aniline -N
^{13}C	144.5	Singlet	C	Sulfonyl -S
^{13}C	142.8	Singlet	C	Aniline -
^{13}C	129.5	Singlet	C	Sulfonyl
^{13}C	125.2	Singlet	C	Aniline
^{13}C	119.8	Singlet	C	Aniline

Expert Note: The key diagnostic is the chemical shift difference between the protons ortho to the sulfonamide nitrogen (

ppm) and those ortho to the sulfonyl sulfur (

ppm). The nitrogen atom is still mesomerically donating into its ring (shielding), while the sulfur atom is inductively withdrawing (deshielding).[1]

B. Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the strong dipoles of the sulfonyl and nitro functionalities.[1]

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Wavenumber ( )	Vibration Mode	Intensity	Notes
3240–3280	N-H Stretch	Medium	Sharp band; lower frequency than amides due to electron withdrawal.[1]
1525–1535	Asymmetric	Strong	Characteristic of aromatic nitro groups.[1]
1345–1355	Symmetric	Strong	Often overlaps with asymmetric stretch.[1]
1330–1340	Asymmetric	Strong	Diagnostic sulfonamide band.[1]
1160–1170	Symmetric	Strong	Very sharp, reliable diagnostic peak.[1]
1590, 1480	C=C Aromatic	Medium	Ring breathing modes.[1]

C. Mass Spectrometry (ESI-MS)

Given the acidic nature of the sulfonamide proton, Negative Ion Mode (ESI-) is the preferred ionization method for high sensitivity.[1]

Molecular Ion:

- $[M-H]^-$:

  322.1

- $[M+H]^+$:

  324.1 (Positive mode, less intense)

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Fragmentation Pattern (MS/MS of

322):

- Precursor:

  322 (Deprotonated parent).[1]

- Primary Fragment:

  137 (

). Cleavage of the S-N bond.[1]

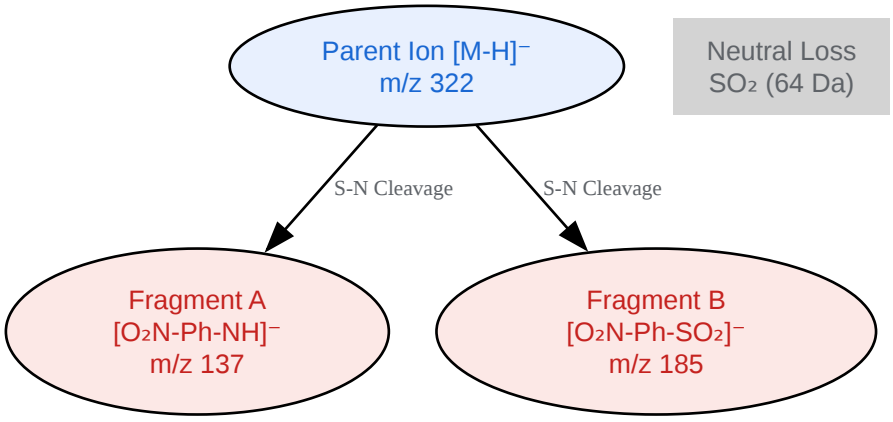
- Secondary Fragment:

  185 (

). Retention of charge on the sulfonyl moiety.[1]

- Neutral Loss: Loss of

  (64 Da) is a common rearrangement pathway.[1]



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Figure 2: Proposed ESI(-) fragmentation pathway for **4-nitro-N-(4-nitrophenyl)benzenesulfonamide**.

Analytical Quality Control (Self-Validation)

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To ensure the data collected is valid, researchers must perform the following self-checks:

- The "Nitro-Shift" Check: In the ^1H NMR, ensure you see two distinct pairs of doublets in the 8.0–8.5 ppm region.[1] If you only see one pair, your reaction may have failed (yielding only starting material) or you have the symmetric bis(4-nitrophenyl)sulfone byproduct.[1]
- The "Sulfonamide" Check: The N-H proton must be visible around 11 ppm in DMSO.[1] If it is missing, the compound may be deprotonated (salt form) or the sample is too wet (D_2O exchange).[1]
- Melting Point: The expected melting point is high (>190°C) due to strong intermolecular hydrogen bonding and

  -stacking of the nitro-aromatic rings.[1] A low melting point (<150°C) indicates significant contamination with 4-nitroaniline.[1]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 22784, 4-Nitrobenzenesulfonamide. Retrieved from [Link](Note: Reference for the sulfonyl fragment spectral baseline).
- National Institute of Standards and Technology (NIST).Mass Spectrum of N-(4-nitrophenyl)benzenesulfonamide. NIST Chemistry WebBook, SRD 69.[1] Retrieved from [Link](Note: Reference for the aniline fragment spectral baseline).

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